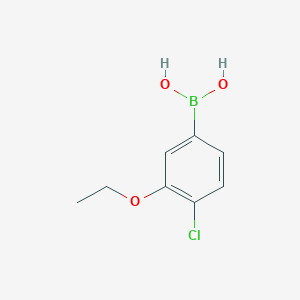

molecular formula C8H10BClO3 B151709 (4-Chloro-3-ethoxyphenyl)boronic acid CAS No. 900174-62-1

(4-Chloro-3-ethoxyphenyl)boronic acid

Cat. No. B151709
CAS RN: 900174-62-1
M. Wt: 200.43 g/mol
InChI Key: WYEAKFIRTXVYNS-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
In Stock
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.
Patent
US07622585B2

Procedure details

To a solution of 31A (3.8 g, 16 mmol) in THF (20 mL) at −78° C. was added n-BuLi (1.6 M in hexanes, 13.6 mL, 21.8 mmol). The mixture was stirred at −78° C. for 40 min before triisopropyl borate (7.43 mL, 32 mmol) was added. The reaction was left stirring, from −78° C. to rt over 18 h. It was quenched with 1.0 N HCl (50 mL), extracted with EtOAc, washed with brine and dried over Na2SO4. The crude residue was purified by flash column chromatography (CH2Cl2: EtOAc: MeOH=50:50:1) to give 1.85 g (57%) of 31B as a white solid. 1H NMR (400 MHz, CDCl3) δ ppm 1.53 (t, J=7.03 Hz, 3H) 4.23 (d, J=7.03 Hz, 2H) 7.48 (d, J=7.91 Hz, 1H) 7.66 (d, J=6.15 Hz, 2H).
Name
31A
Quantity
3.8 g
Type
reactant
Reaction Step One
Name
n-BuLi
Quantity
13.6 mL
Type
reactant
Reaction Step One
Name
THF
Quantity
20 mL
Type
solvent
Reaction Step One
Name
triisopropyl borate
Quantity
7.43 mL
Type
reactant
Reaction Step Two
Name
31B
Yield
57%

Identifiers

REACTION_CXSMILES
Br[C:2]1[CH:7]=[CH:6][C:5]([Cl:8])=[C:4]([O:9][CH2:10][CH3:11])[CH:3]=1.[Li]CCCC.[B:17](OC(C)C)([O:22]C(C)C)[O:18]C(C)C>C1COCC1>[Cl:8][C:5]1[CH:6]=[CH:7][C:2]([B:17]([OH:22])[OH:18])=[CH:3][C:4]=1[O:9][CH2:10][CH3:11]

Inputs

Step One
Name
31A
Quantity
3.8 g
Type
reactant
Smiles
BrC1=CC(=C(C=C1)Cl)OCC
Name
n-BuLi
Quantity
13.6 mL
Type
reactant
Smiles
[Li]CCCC
Name
THF
Quantity
20 mL
Type
solvent
Smiles
C1CCOC1
Step Two
Name
triisopropyl borate
Quantity
7.43 mL
Type
reactant
Smiles
B(OC(C)C)(OC(C)C)OC(C)C

Conditions

Stirring
Type
CUSTOM
Details
stirring, from −78° C. to rt over 18 h
Rate
UNSPECIFIED
RPM
0
Other
Conditions are dynamic
1
Details
See reaction.notes.procedure_details.

Workups

ADDITION
Type
ADDITION
Details
was added
WAIT
Type
WAIT
Details
The reaction was left
CUSTOM
Type
CUSTOM
Details
It was quenched with 1.0 N HCl (50 mL)
EXTRACTION
Type
EXTRACTION
Details
extracted with EtOAc
WASH
Type
WASH
Details
washed with brine
DRY_WITH_MATERIAL
Type
DRY_WITH_MATERIAL
Details
dried over Na2SO4
CUSTOM
Type
CUSTOM
Details
The crude residue was purified by flash column chromatography (CH2Cl2: EtOAc: MeOH=50:50:1)

Outcomes

Product
Details
Reaction Time
 18 h
Name
31B
Type
product
Smiles
ClC1=C(C=C(C=C1)B(O)O)OCC
Measurements
Type Value Analysis
AMOUNT: MASS 1.85 g
YIELD: PERCENTYIELD 57%
YIELD: CALCULATEDPERCENTYIELD 57.7%
